

High-resolution mass spectrometry (HRMS) analysis of 3-Iodo-7-methyl-1H-indazole

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Compound of Interest

Compound Name: **3-Iodo-7-methyl-1H-indazole**

Cat. No.: **B1590280**

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An In-Depth Comparative Guide to the High-Resolution Mass Spectrometry (HRMS) Analysis of **3-Iodo-7-methyl-1H-indazole**

Authored by: A Senior Application Scientist

Introduction: The Significance of **3-Iodo-7-methyl-1H-indazole** in Modern Drug Discovery

The indazole scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged" structure due to its prevalence in a wide array of pharmacologically active compounds.^[1] **3-Iodo-7-methyl-1H-indazole** (CAS No. 847906-27-8) is a key synthetic intermediate, valued for its utility in forming carbon-carbon and carbon-heteroatom bonds through cross-coupling reactions.^[2] This functionalized indazole serves as a building block for complex molecules targeted at various diseases, including cancer and inflammatory disorders.

In the rigorous landscape of pharmaceutical development, the unambiguous structural confirmation and purity assessment of such intermediates are non-negotiable. High-Resolution Mass Spectrometry (HRMS) stands as an indispensable analytical technique, providing precise mass measurements that are critical for verifying elemental composition and identifying trace-level impurities. This guide offers a comparative analysis of leading HRMS platforms for the characterization of **3-Iodo-7-methyl-1H-indazole**, providing researchers, scientists, and drug development professionals with the technical insights needed to make informed analytical decisions.

The Imperative of High Resolution and Mass Accuracy

Standard, or nominal mass, spectrometry measures the mass-to-charge ratio (m/z) to the nearest integer.^[3] In contrast, HRMS provides the capability to measure mass to several decimal places, yielding an "exact mass."^[3] This precision is paramount. For a molecule like **3-Iodo-7-methyl-1H-indazole**, with a monoisotopic mass of 257.9654, an HRMS measurement provides a high degree of confidence in its elemental formula ($C_8H_7IN_2$), effectively distinguishing it from other potential isobaric (same nominal mass) impurities. The power of HRMS lies in its high resolving power and sub-5 parts-per-million (ppm) mass accuracy, which are essential for the structural confirmation of novel chemical entities.^{[3][4]}

Key Properties of 3-Iodo-7-methyl-1H-indazole

Property	Value	Source
CAS Number	847906-27-8	[5]
Molecular Formula	$C_8H_7IN_2$	[5][6]
Molecular Weight	258.06 g/mol	[5][6]
Monoisotopic Mass	257.9654 Da	Calculated
Purity (Typical)	≥98%	[6]

A Comparative Analysis of HRMS Platforms

The choice of an HRMS instrument is a critical decision dictated by the specific analytical need, balancing resolution, speed, and cost. The three predominant technologies in the field are Time-of-Flight (TOF), Orbitrap, and Fourier Transform Ion Cyclotron Resonance (FT-ICR).^[3]

Caption: Logical flow for selecting an HRMS platform based on analytical goals.

- Time-of-Flight (TOF) Mass Spectrometry: TOF analyzers separate ions based on the time they take to travel a fixed distance. Lighter ions travel faster and reach the detector first. Modern TOF instruments, often coupled with Quadrupole technology (Q-TOF), can achieve resolutions of up to 60,000.^{[3][4]} Their primary advantage is an extremely high acquisition

speed, making them ideal for coupling with ultra-high performance liquid chromatography (UHPLC) where chromatographic peaks can be just a few seconds wide.[7]

- Orbitrap Mass Spectrometry: The Orbitrap is a Fourier Transform-based technology that traps ions in an electrostatic field and measures the frequency of their axial oscillation.[3] This frequency is inversely proportional to the square root of the m/z ratio. Orbitrap instruments are renowned for their excellent mass accuracy (<1-3 ppm) and high resolution, which can exceed 240,000.[3][4] They represent a powerful balance of performance, cost, and ease of use, making them a workhorse in many pharmaceutical labs for both qualitative and quantitative studies.[8][9]
- Fourier Transform Ion Cyclotron Resonance (FT-ICR) Mass Spectrometry: FT-ICR-MS provides the highest resolution and mass accuracy currently achievable, with resolving powers exceeding 1,000,000.[3][4] This unparalleled performance is due to the use of a powerful superconducting magnet to trap ions, where their cyclotron frequency is measured. [3] While FT-ICR is the gold standard for resolving isotopically complex species and analyzing highly complex mixtures, its high cost, large footprint, and slower scan rates make it a more specialized tool.[3]

Performance Comparison of HRMS Analyzers

Feature	Time-of-Flight (TOF)	Orbitrap	FT-ICR
Mass Resolution	Up to 60,000[3][4]	Up to 240,000+[3][4]	>1,000,000[3][4]
Mass Accuracy	< 5 ppm	< 3 ppm (typically < 1 ppm)[8]	< 1 ppm (often sub-ppm)[4]
Scan Speed	Very Fast	Fast to Moderate	Slow
Relative Cost	\$	\$	\$
Primary Application	High-throughput screening, UHPLC coupling	Routine identification, quantification, structural elucidation	Complex mixture analysis, metabolomics, fine isotope studies

Experimental Protocol: HRMS Analysis of 3-Iodo-7-methyl-1H-indazole

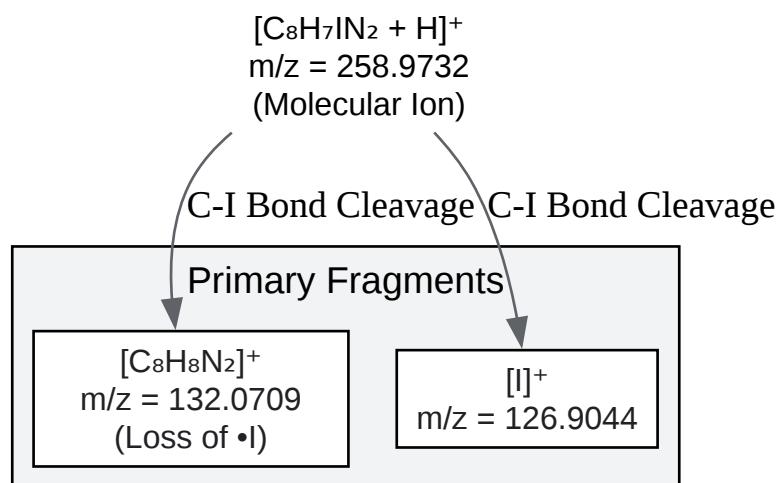
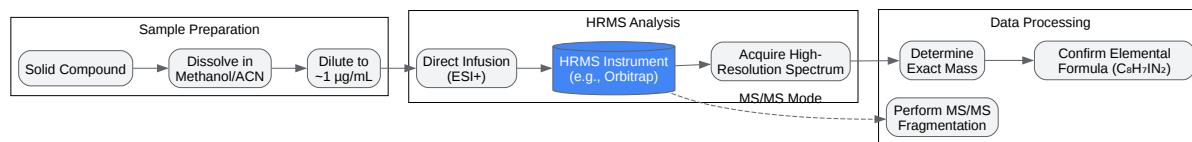
Adherence to a validated protocol is essential for generating trustworthy and reproducible data.

Step 1: Sample Preparation

- Weigh approximately 1 mg of **3-Iodo-7-methyl-1H-indazole** solid.
- Dissolve the solid in 10 mL of a high-purity volatile solvent such as methanol or acetonitrile to create a 100 μ g/mL stock solution.[10]
- Perform a serial dilution from the stock solution using the same solvent to achieve a final concentration of 1 μ g/mL for direct infusion analysis.
- Vortex the final solution thoroughly to ensure homogeneity.

Step 2: Instrument Setup and Data Acquisition

- Ionization: Electrospray ionization (ESI) in positive ion mode is the preferred method for this class of N-heterocyclic compounds.[10]
- Instrumentation: The sample solution is introduced into the HRMS instrument via direct infusion using a syringe pump at a flow rate of 5-10 μ L/min. Alternatively, for mixture analysis, the sample can be injected into a UHPLC system coupled to the mass spectrometer.
- Mass Analyzer Settings (Example using Orbitrap):
 - Resolution: Set to 120,000 @ m/z 200.
 - Scan Range: m/z 100-500.
 - AGC Target: Set to 1e6 (a measure of the number of ions in the trap).
 - Maximum Injection Time: 50 ms.



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